

Technical Guide: Physical Characteristics of 4-Hydroxythiobenzamide Powder

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Compound of Interest

Compound Name: 4-Hydroxythiobenzamide

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Introduction

4-Hydroxythiobenzamide is a key intermediate in the synthesis of various pharmaceutical compounds, most notably Febuxostat, a potent non-purine selective inhibitor of xanthine oxidase used in the treatment of hyperuricemia and gout.[1] A thorough understanding of its physical properties is crucial for process optimization, formulation development, and quality control in pharmaceutical manufacturing. This guide provides a comprehensive overview of the physical characteristics of **4-Hydroxythiobenzamide** powder, outlines standard experimental protocols for their determination, and illustrates its role in a significant synthetic pathway.

Physical and Chemical Properties

4-Hydroxythiobenzamide is an organic compound with the molecular formula C_7H_7NOS . [1] It typically presents as a crystalline powder.

Data Summary

The quantitative physical and chemical data for **4-Hydroxythiobenzamide** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₇ NOS	[1]
Molecular Weight	153.20 g/mol	---
Appearance	Light orange to yellow to green powder to crystal	---
Melting Point	181-185 °C	---
Solubility	Soluble in Methanol; Slightly soluble in DMSO	---
pKa (Predicted)	9.24 ± 0.26	---
Density (Predicted)	1.338 ± 0.06 g/cm ³	---

Experimental Protocols

Detailed methodologies for determining the key physical characteristics of **4-Hydroxythiobenzamide** powder are provided below. These protocols are based on standard pharmaceutical testing procedures.

Determination of Appearance

Objective: To visually inspect and describe the physical form and color of **4-Hydroxythiobenzamide** powder.

Methodology:

- Place a small, representative sample of the **4-Hydroxythiobenzamide** powder on a clean, white surface or in a clear glass container.
- Observe the sample under good lighting conditions, preferably natural daylight or a standardized light source.
- Record the physical form of the material (e.g., crystalline powder, amorphous powder).

- Describe the color of the powder by comparing it to a standard color chart or by using descriptive terms (e.g., light yellow, pale orange).
- Note any additional characteristics such as the presence of aggregates or foreign matter.

Determination of Melting Point (Capillary Method)

Objective: To determine the temperature range over which the **4-Hydroxythiobenzamide** powder melts. This is a key indicator of purity.

Methodology:

- Ensure the **4-Hydroxythiobenzamide** powder is finely ground and completely dry.
- Pack the dry powder into a capillary melting point tube to a height of 2.5-3.5 mm.[2]
- Place the capillary tube into a calibrated melting point apparatus.
- Heat the apparatus at a controlled rate, typically 1-2 °C per minute, when approaching the expected melting point.[3]
- Record the temperature at which the substance first begins to melt (the point of collapse against the capillary wall) and the temperature at which the substance is completely molten (the clear point).[2]
- The melting range is reported as the interval between these two temperatures. For pure substances, this range is typically narrow.

Determination of Solubility

Objective: To determine the solubility of **4-Hydroxythiobenzamide** powder in various solvents.

Methodology (Shake-Flask Method):

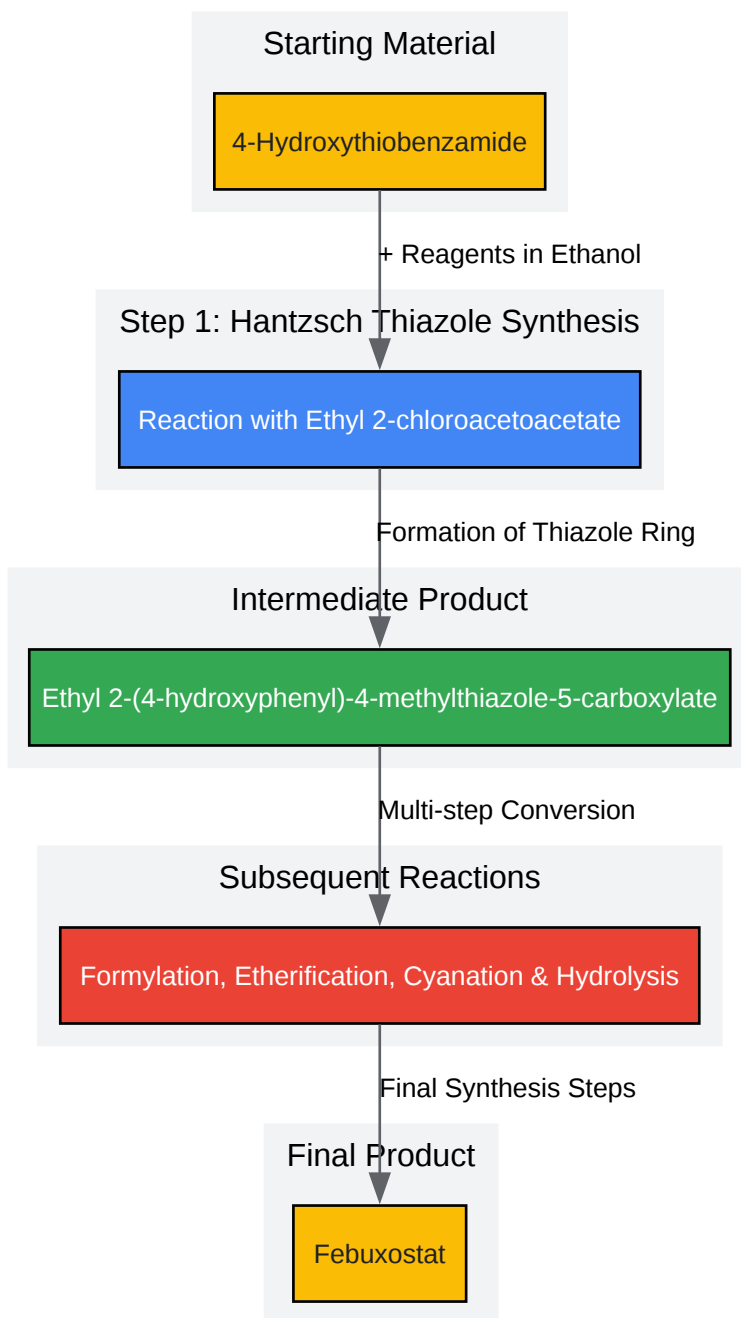
- Add an excess amount of **4-Hydroxythiobenzamide** powder to a known volume of the desired solvent (e.g., Methanol, DMSO) in a sealed flask.

- Agitate the flask at a constant temperature (e.g., 25 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant, ensuring no solid particles are included. Filtration through a suitable membrane filter may be necessary.
- Analyze the concentration of **4-Hydroxythiobenzamide** in the clear supernatant using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC).
- The solubility is expressed as the mass of solute per volume of solvent (e.g., mg/mL).

Visualization of a Key Synthetic Pathway

4-Hydroxythiobenzamide is a crucial starting material in the synthesis of Febuxostat. The following diagram illustrates a simplified workflow for this synthesis, highlighting the role of **4-Hydroxythiobenzamide**.

Simplified Synthesis of Febuxostat from 4-Hydroxythiobenzamide

[Click to download full resolution via product page](#)Caption: Synthetic pathway of Febuxostat from **4-Hydroxythiobenzamide**.

Conclusion

The physical characteristics of **4-Hydroxythiobenzamide** powder are well-defined, with its appearance, melting point, and solubility being critical parameters for its use in pharmaceutical synthesis. The standardized protocols outlined in this guide provide a framework for the consistent and accurate determination of these properties, ensuring the quality and reliability of this important pharmaceutical intermediate. The visualization of its role in the synthesis of Febuxostat underscores its significance in the development of modern therapeutics.

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References

- 1. nbinno.com [nbinno.com]
- 2. thinksrs.com [thinksrs.com]
- 3. chem.ucalgary.ca [chem.ucalgary.ca]
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